

An In-Depth Technical Guide to Diazene-1,2-diylbis(morpholinomethanone)

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | Diazene-1,2-diylbis(morpholinomethanone) |
| Cat. No.: | B089284 |

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Chemical Identity and Properties

IUPAC Name: (NE)-N-(morpholine-4-carbonylimino)morpholine-4-carboxamide[1]

Synonyms: Azodicarboxylic dimorpholide, Azodicarboxylic bismorpholide[2]

CAS Number: 10465-82-4

Molecular Formula: C₁₀H₁₆N₄O₄[1]

Molecular Weight: 256.26 g/mol [2]

This technical guide provides a comprehensive overview of **Diazene-1,2-diylbis(morpholinomethanone)**, a versatile reagent in organic synthesis with emerging relevance in medicinal chemistry. This document details its chemical properties, synthesis, and key applications, with a focus on its role in disulfide bond formation and its utility in the synthesis of pharmacologically relevant molecules.

Physicochemical Properties

A summary of the key physicochemical properties of **Diazene-1,2-diylbis(morpholinomethanone)** is presented in Table 1. This data is essential for its handling,

storage, and application in experimental settings.

| Property | Value | Reference |
|---------------|---|---------------------|
| Appearance | Yellow to dark yellow powder or crystals | [2] |
| Melting Point | 141-143 °C | [2] |
| Assay | ≥98.0% (N) | [2] |
| Solubility | Effective in polar solvents (e.g., water) | [2] |

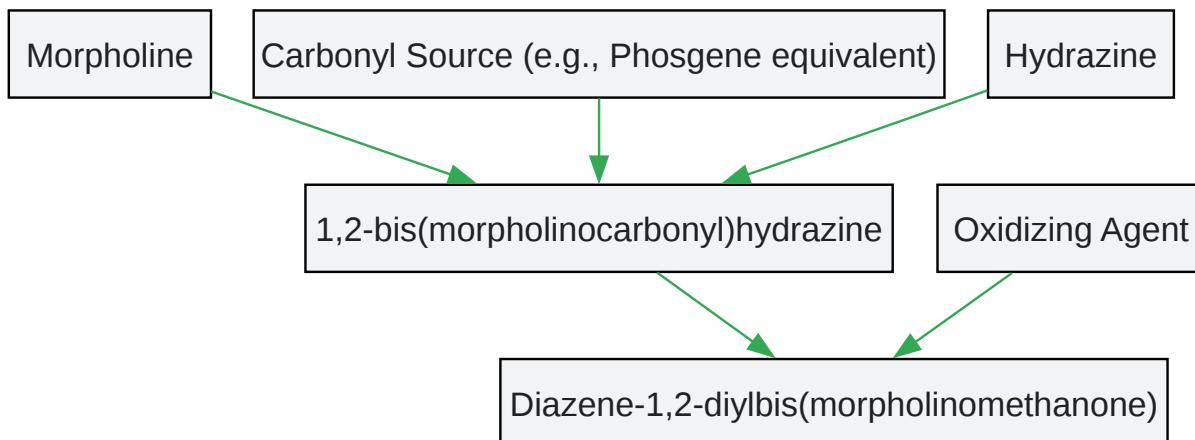
Synthesis and Experimental Protocols

While a detailed, step-by-step synthesis protocol from a peer-reviewed source is not readily available in the public domain, the general synthetic approach involves the oxidation of a hydrazine precursor. The logical workflow for its synthesis is outlined below.

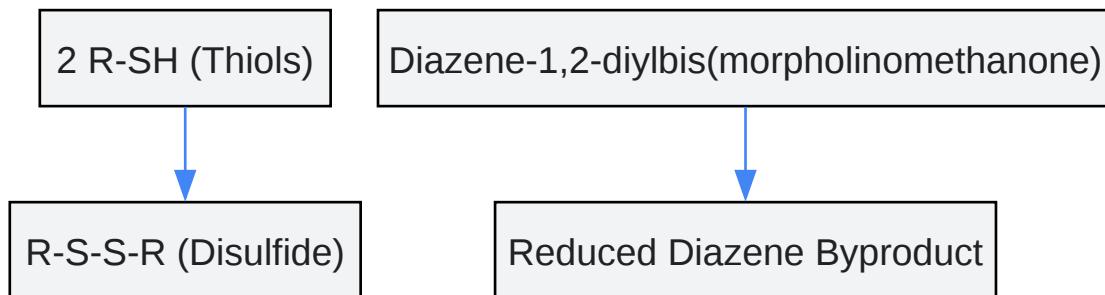
Synthetic Workflow

The synthesis of **Diazene-1,2-diylbis(morpholinomethanone)** is typically achieved through the oxidation of 1,2-bis(morpholinocarbonyl)hydrazine. This precursor is formed by the reaction of morpholine with a suitable carbonyl source, followed by treatment with hydrazine. The subsequent oxidation of the hydrazine derivative yields the final product.

General Synthetic Workflow for Diazene-1,2-diylbis(morpholinomethanone)



Mechanism of Disulfide Bond Formation

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References

- 1. Diazene-1,2-diylbis(morpholinomethanone) | C10H16N4O4 | CID 6087454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Azodicarboxylic dimorpholide = 98.0 N 10465-82-4 [sigmaaldrich.com]
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